

An In-depth Technical Guide to the Structural Isomers of Dimethyldecane

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Compound of Interest

Compound Name: 2,3-Dimethyldecane

CAS No.: 17312-44-6

Cat. No.: B1670047

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural isomers of dimethyldecane ($C_{12}H_{26}$). It details the physicochemical properties of these branched-chain alkanes, including boiling points, melting points, densities, and refractive indices, presented in a clear, tabular format for comparative analysis. The guide also outlines standard experimental methodologies for the determination of these properties and includes a systematic classification of the isomers visualized through a logical relationship diagram. This document serves as a valuable resource for researchers and professionals in chemistry, materials science, and drug development who require detailed information on the isomeric variations of dimethyldecane.

Introduction to Structural Isomerism in Alkanes

Structural isomers are molecules that share the same molecular formula but differ in the connectivity of their atoms. In the case of alkanes, this isomerism arises from the different

possible branching patterns of the carbon chain. As the number of carbon atoms in an alkane molecule increases, the number of possible structural isomers grows rapidly.

Dimethyldecane, with the molecular formula $C_{12}H_{26}$, is an excellent example of the structural diversity possible within a relatively simple alkane. The two methyl groups can be attached to various positions on the ten-carbon decane backbone, resulting in a multitude of isomers with distinct physical and chemical properties. These differences in properties, such as boiling point and density, are critical in various applications, including their use as solvents, fuels, and as reference compounds in analytical chemistry. Understanding the specific properties of each isomer is crucial for their effective application in research and industry.

Physicochemical Properties of Dimethyldecane Isomers

The following table summarizes the available quantitative data for the structural isomers of dimethyldecane. It is important to note that for some isomers, only estimated or calculated data are available due to the limited extent of experimental characterization for every single isomer.

Isomer	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)	Refractive Index
2,2-Dimethyldecane	17302-37-3	200.12 (est.) [1]	Not Available	Not Available	Not Available
2,3-Dimethyldecane	17312-44-6	Not Available	Not Available	Not Available	Not Available
2,4-Dimethyldecane	2801-84-5	200.4 [2]	-50.8 (est.) [2]	0.749 [2]	1.42 [2]
2,5-Dimethyldecane	17312-50-4	Not Available	Not Available	0.739	Not Available
2,6-Dimethyldecane	13150-81-7	~220	Not well-defined [3]	~0.74 at 20°C [3]	Not Available
2,7-Dimethyldecane	Not Available	473.08 (K, est.)	19.79 (kJ/mol, est.)	Not Available	Not Available
2,8-Dimethyldecane	Not Available	Not Available	Not Available	Not Available	Not Available
2,9-Dimethyldecane	1002-17-1	Not Available	Not Available	Not Available	Not Available
3,3-Dimethyldecane	17302-38-4	Not Available	Not Available	Not Available	Not Available
3,4-Dimethyldecane	17312-45-7	Not Available	Not Available	Not Available	Not Available

3,5-Dimethyldecane	17312-48-0	200	-50.8 (est.)	0.7509	1.4214[4]
3,6-Dimethyldecane	17312-53-7	201[5]	-50.8 (est.)[5]	0.7510[5]	1.4214[5]
3,7-Dimethyldecane	17312-54-8	202[6]	-50.8 (est.)[6]	0.7513[6]	1.4217[6]
3,8-Dimethyldecane	17312-55-9	~181-187[7]	~-60[7]	~-0.74-0.80[7]	Not Available
4,4-Dimethyldecane	17312-39-9	Not Available	Not Available	Not Available	Not Available
4,5-Dimethyldecane	Not Available	Not Available	Not Available	Not Available	Not Available
4,6-Dimethyldecane	17312-49-1	Not Available	Not Available	Not Available	Not Available
4,7-Dimethyldecane	17312-56-0	199[8]	-50.8 (est.)[8]	0.7507[8]	1.4209[8]
5,5-Dimethyldecane	Not Available	Not Available	Not Available	Not Available	Not Available
5,6-Dimethyldecane	1636-43-7	201[9]	-50.8 (est.)[9]	0.7567[9]	1.4241[9]

Note: "est." denotes an estimated value. "Not Available" indicates that the data was not found in the conducted searches.

Experimental Protocols for Physicochemical Property Determination

The accurate determination of the physicochemical properties of dimethyldecane isomers relies on standardized experimental procedures. While specific protocols for each isomer are not readily available in the public domain, the following sections describe the general methodologies employed for determining boiling point, density, and refractive index for liquid organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For hydrocarbons like dimethyldecane isomers, a common and precise method for determining the boiling range is Gas Chromatography (GC), as outlined in standards such as ASTM D2887.^{[3][5][10][11][12]}

General Protocol for Simulated Distillation by GC (based on ASTM D2887):

- **Instrumentation:** A gas chromatograph equipped with a non-polar capillary column and a flame ionization detector (FID) is used.
- **Calibration:** A calibration mixture of n-alkanes with known boiling points is injected into the GC. The retention times of these standards are recorded to create a calibration curve that correlates retention time with boiling point.
- **Sample Preparation:** The dimethyldecane isomer sample is diluted in a suitable solvent (e.g., carbon disulfide).
- **Injection:** A small volume of the prepared sample is injected into the GC.
- **Temperature Program:** The column temperature is increased at a controlled, linear rate to facilitate the separation of components based on their boiling points.

- **Data Analysis:** The retention time of the sample peak is measured, and its corresponding boiling point is determined from the calibration curve. The data acquisition system records the detector response over time, and the resulting chromatogram is used to determine the boiling range distribution.

Density Measurement

The density of a liquid is its mass per unit volume. For organic liquids, density is typically measured using a pycnometer or a digital density meter.

General Protocol using a Pycnometer:

- **Cleaning and Drying:** The pycnometer is thoroughly cleaned with a suitable solvent and dried completely.
- **Weighing the Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured.
- **Filling with Sample:** The pycnometer is filled with the dimethyldecane isomer, ensuring no air bubbles are trapped. The temperature of the sample is allowed to equilibrate to a specific, constant temperature (e.g., 20°C).
- **Weighing the Filled Pycnometer:** The mass of the pycnometer filled with the sample is accurately measured.
- **Volume Determination:** The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as deionized water.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

Refractive Index Measurement

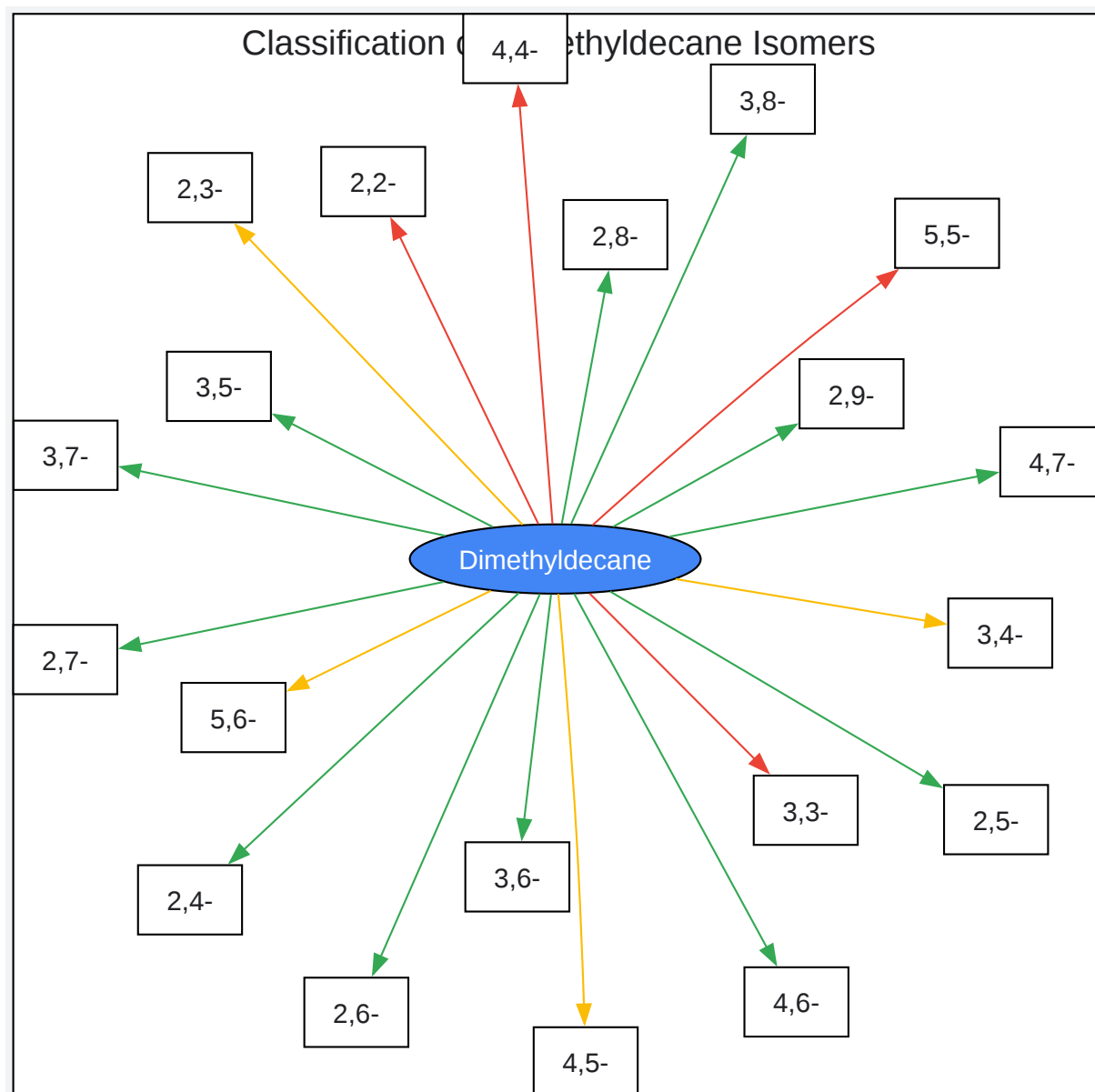
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is measured using a refractometer.

General Protocol using an Abbe Refractometer:

- **Calibration:** The refractometer is calibrated using a standard with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the dimethyldecane isomer are placed on the clean, dry prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The temperature is maintained at a constant, specified value (e.g., 20°C) using a circulating water bath, as the refractive index is temperature-dependent. The temperature at which the measurement is taken should always be reported.

Systematic Classification of Dimethyldecane Isomers

The structural isomers of dimethyldecane can be systematically classified based on the positions of the two methyl groups on the decane backbone. This classification provides a logical framework for understanding the relationships between the different isomers.



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Caption: Classification of dimethyldecane isomers.

Conclusion

This technical guide has provided a detailed compilation of the structural isomers of dimethyldecane, including their physicochemical properties and the standard experimental methods used for their determination. The systematic classification and tabular presentation of data offer a valuable resource for researchers and professionals who require a comparative understanding of these compounds. While experimental data for all isomers is not exhaustively available, this guide serves as a comprehensive starting point for further investigation and application of dimethyldecane isomers in various scientific and industrial fields. The provided methodologies can be adapted for the characterization of other branched alkanes, contributing to a broader understanding of structure-property relationships in organic chemistry.

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